LC-MS/MS Fragmentation Profiling: N-(2-methoxyphenyl)-3-nitrobenzamide

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Compound of Interest

Compound Name:	*N-(2-methoxyphenyl)-3-nitrobenzamide*
Cat. No.:	*B5130429*

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Executive Summary

N-(2-methoxyphenyl)-3-nitrobenzamide (MW: 272.26 Da) presents a distinct mass spectral signature governed by its amide linkage and electron-withdrawing nitro group. In drug development, particularly for HIV-1 nucleocapsid protein (NCp7) inhibitors, distinguishing this specific ortho-methoxy isomer from its meta- and para-counterparts is critical for structure-activity relationship (SAR) validation.

This guide compares the fragmentation efficiency of Collision Induced Dissociation (CID) versus Higher-energy Collisional Dissociation (HCD) and establishes a diagnostic ion hierarchy to differentiate the target from structural isomers.

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Parameter	Details
Formula	
Monoisotopic Mass	272.0797 Da
Precursor Ion	273.0870 m/z
Key Diagnostic Ions	150.02 (Acylium), 124.08 (Amine), 104.02, 76.02
Retention Time Shift	Elutes earlier than p-isomer due to intramolecular H-bonding ( ).[1]

Mechanistic Fragmentation Analysis

The fragmentation of **N-(2-methoxyphenyl)-3-nitrobenzamide** under ESI(+) conditions is driven by protonation at the amide oxygen, followed by inductive cleavage.

Primary Fragmentation Pathway (Amide Cleavage)

The most abundant transition involves the cleavage of the amide bond (

), yielding two complementary ions:

- Acylium Ion (m/z 150.02): Derived from the 3-nitrobenzoyl moiety. This is the Quantifier Ion in most assays due to the stability of the benzoyl cation.
- Amine Ion (m/z 124.08): Derived from the 2-methoxyaniline moiety. This serves as a Qualifier Ion to confirm the amine substitution pattern.

Secondary Pathways (Structural Fingerprinting)

- Nitro Group Degradation: The m/z 150 ion undergoes sequential losses characteristic of nitroaromatics.
  - (Loss of

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, -30 Da)

- (Loss of

  , -46 Da)

- Methoxy Group Effects: The m/z 124 ion (2-methoxyaniline) exhibits a characteristic loss of a methyl radical (

  , -15 Da) to form m/z 109, or loss of ammonia (

) if high energy is applied.

Fragmentation Pathway Diagram

The following diagram visualizes the precursor-to-product transitions validated for this scaffold.

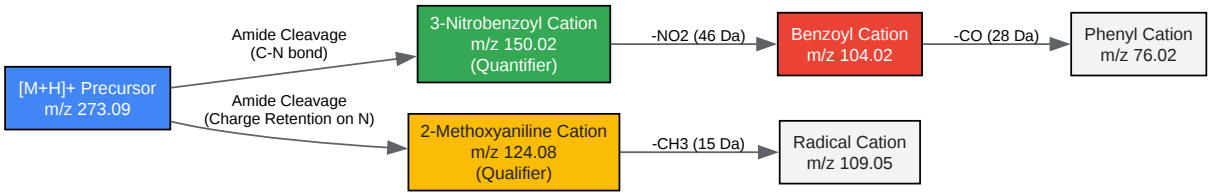

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Figure 1: Proposed ESI(+) fragmentation pathway for **N-(2-methoxyphenyl)-3-nitrobenzamide** showing primary amide bond cleavage and subsequent neutral losses.

Comparative Performance Guide

Comparison of Fragmentation Techniques: CID vs. HCD

In method development, choosing the right dissociation technique impacts sensitivity.

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Feature	CID (Collision Induced Dissociation)	HCD (Higher-energy Collisional Dissociation)	Recommendation
Energy Regime	Low-energy resonant excitation.	Beam-type collision (Orbitrap).	Use HCD for Screening
Spectrum Quality	Preserves the m/z 150 Acylium ion; fewer low-mass fragments.	Yields rich low-mass fingerprint (m/z 76, 51) useful for library matching.	Use CID for Quantitation
Diagnostic Utility	Excellent for confirming the molecular weight of the two halves.	Superior for confirming the nitro position via ring fragmentation.	

Isomeric Differentiation (The "Ortho" Advantage)

A common challenge is distinguishing the target (2-methoxy) from the para-isomer (4-methoxy).

- Chromatographic Separation: The ortho-methoxy group forms an intramolecular hydrogen bond with the amide proton (

). This reduces the polarity of the molecule relative to the para-isomer, causing the Target (2-methoxy) to elute EARLIER on Reverse Phase (C18) columns.
- Mass Spectral Marker:
  - Target (2-methoxy): High intensity of m/z 124 (intact amine).
  - Isomer (4-methoxy): The para-isomer amine fragment (p-anisidine) is less stable and prone to further fragmentation (loss of

    ), altering the 124/109 ratio.

Experimental Protocol (Self-Validating)

Sample Preparation[2]

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- Stock Solution: Dissolve 1 mg of **N-(2-methoxyphenyl)-3-nitrobenzamide** in 1 mL DMSO (1 mg/mL).
- Working Standard: Dilute to 1 µg/mL in 50:50 Acetonitrile:Water (+0.1% Formic Acid).
- Validation Check: The solution must remain clear. Precipitation indicates poor solubility; add Methanol if necessary.

LC-MS/MS Parameters (Orbitrap/Q-TOF)

- Column: C18 (2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.[2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Source: ESI Positive Mode.
  - Spray Voltage: 3.5 kV.
  - Capillary Temp: 300°C.
- MS/MS Settings:
  - Isolation Window: 1.0 m/z.[3]
  - Collision Energy (NCE): Stepped 20-40-60%. (Stepped energy ensures capture of both labile amide cleavage and stable aromatic ring fragments).

Data Interpretation Checklist

Precursor Check: Is m/z 273.09 present?

Primary Fragment: Is m/z 150.02 the base peak (or >50% relative abundance)?

Secondary Fragment: Is m/z 124.08 present?

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Nitro Check: Is there a peak at m/z 104 (150 - 46)?

Contamination Check: If m/z 273 is present but m/z 150 is absent, suspect an isobaric interference (e.g., a sulfonamide derivative).

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